

EGFR-IN-145 solubility issues in aqueous buffer

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: EGFR-IN-145

Cat. No.: B2449277

[Get Quote](#)

Technical Support Center: EGFR-IN-145

Welcome to the technical support center for **EGFR-IN-145**. This resource provides troubleshooting guides and frequently asked questions (FAQs) to help researchers address solubility challenges encountered during experiments with this potent and selective EGFR inhibitor.

Frequently Asked Questions (FAQs)

Q1: What are the general properties and solubility of EGFR-IN-145?

A1: **EGFR-IN-145** is a potent, ATP-competitive inhibitor of the Epidermal Growth Factor Receptor (EGFR) tyrosine kinase. Its inherent hydrophobicity presents a challenge for solubility in aqueous solutions. Below is a summary of its key properties and solubility data.

Table 1: Properties of **EGFR-IN-145**

Property	Value
Molecular Formula	C ₂₈ H ₂₉ N ₇ O ₂
Molecular Weight	507.58 g/mol
Appearance	Off-white to light yellow solid
Purity	≥98%
Storage	Powder: -20°C (3 years); In solvent: -80°C (6 months)

Table 2: Solubility Data for **EGFR-IN-145**

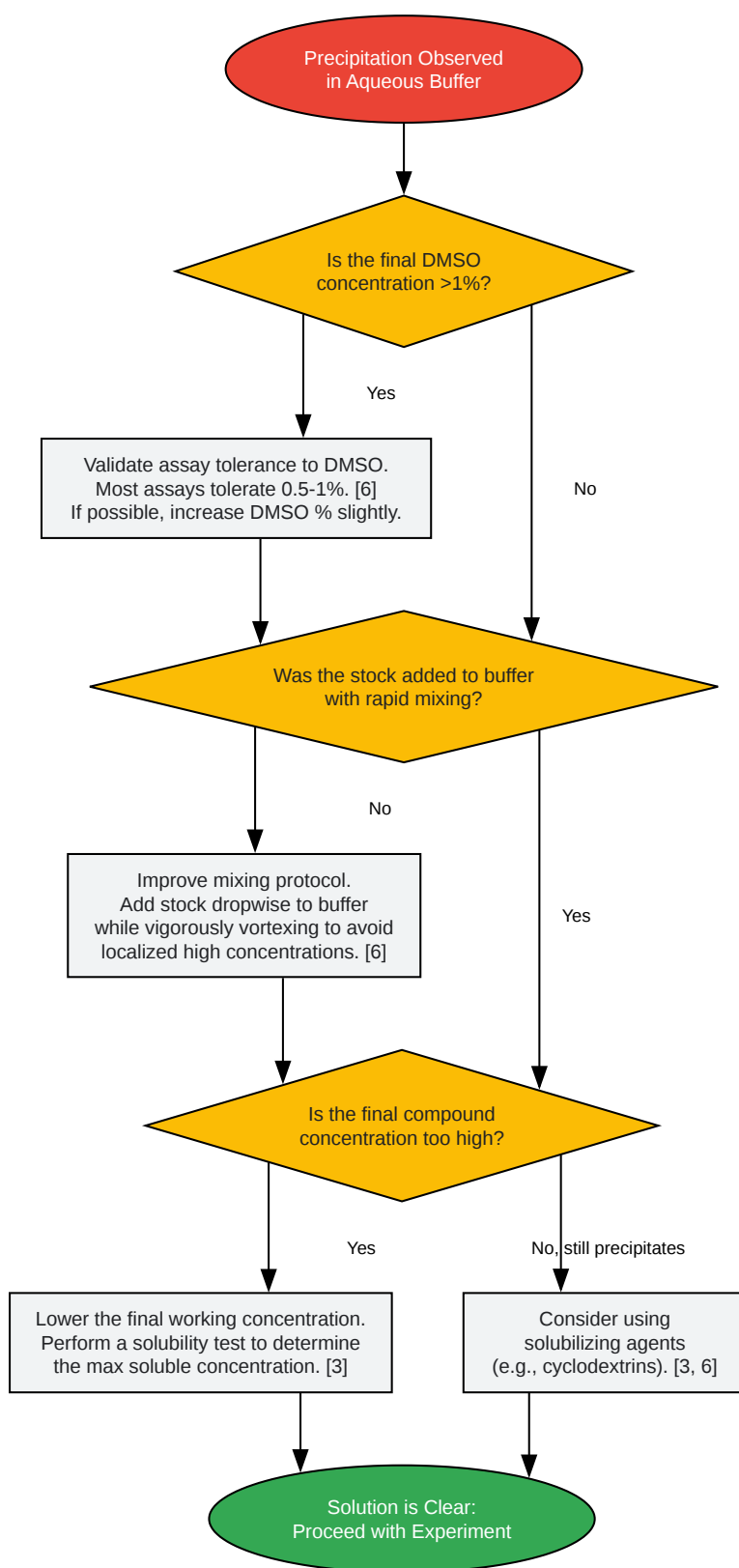
Solvent	Solubility	Notes
DMSO	≥ 80 mg/mL (≥ 157.6 mM)	Recommended solvent for high-concentration stock solutions. Gentle warming and sonication may be required. [1] [2]
Ethanol	Sparingly Soluble	Not recommended for primary stock solutions. [2]
Aqueous Buffer (PBS, pH 7.4)	Insoluble	The compound is not soluble in aqueous solutions alone. [2] [3] A DMSO stock must be diluted into the buffer.

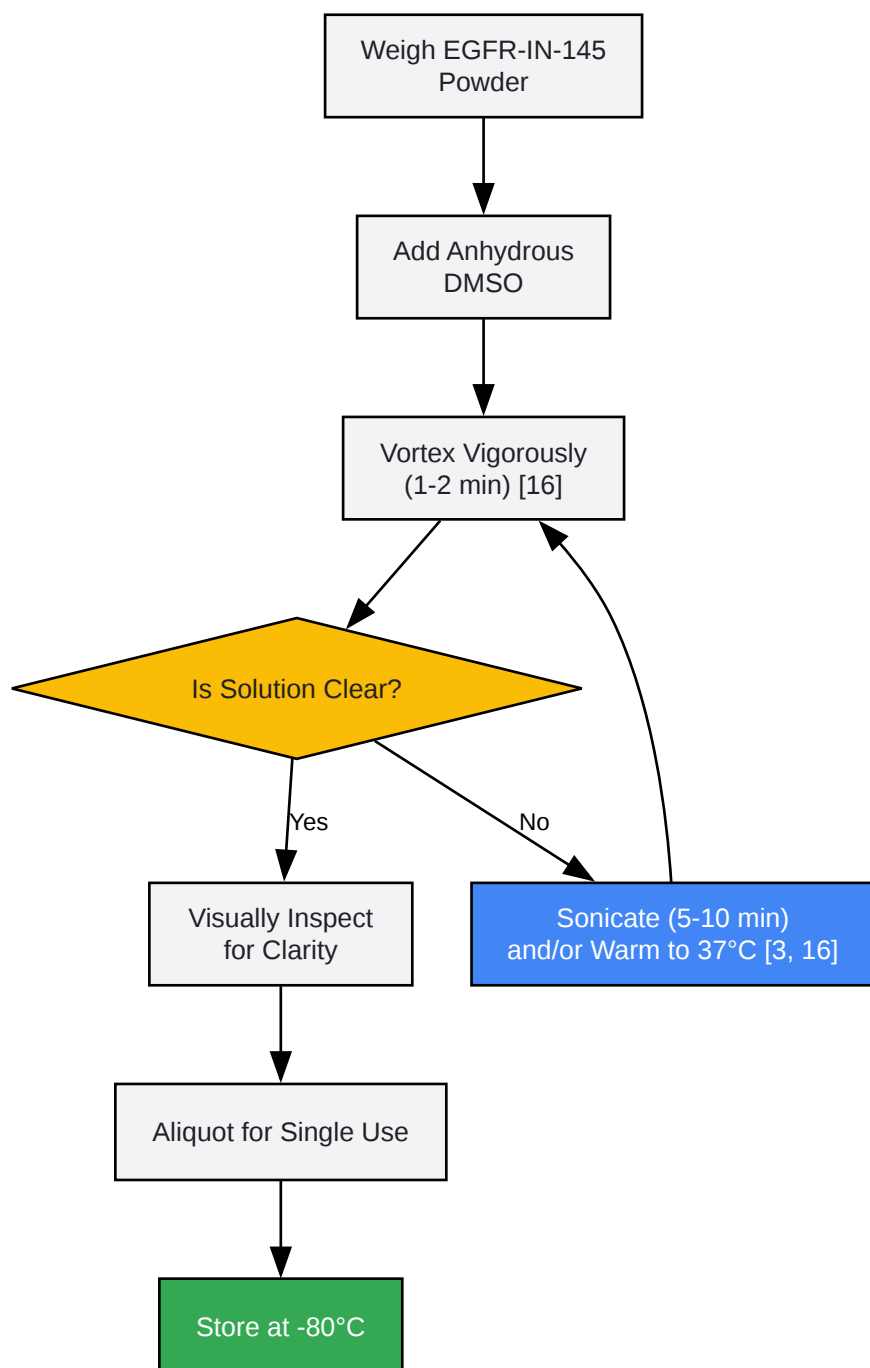
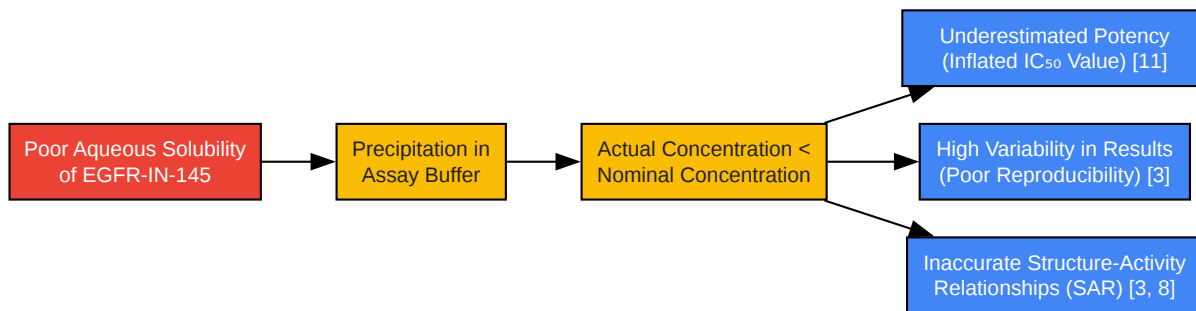
Q2: Why does my EGFR-IN-145 precipitate in aqueous buffer?

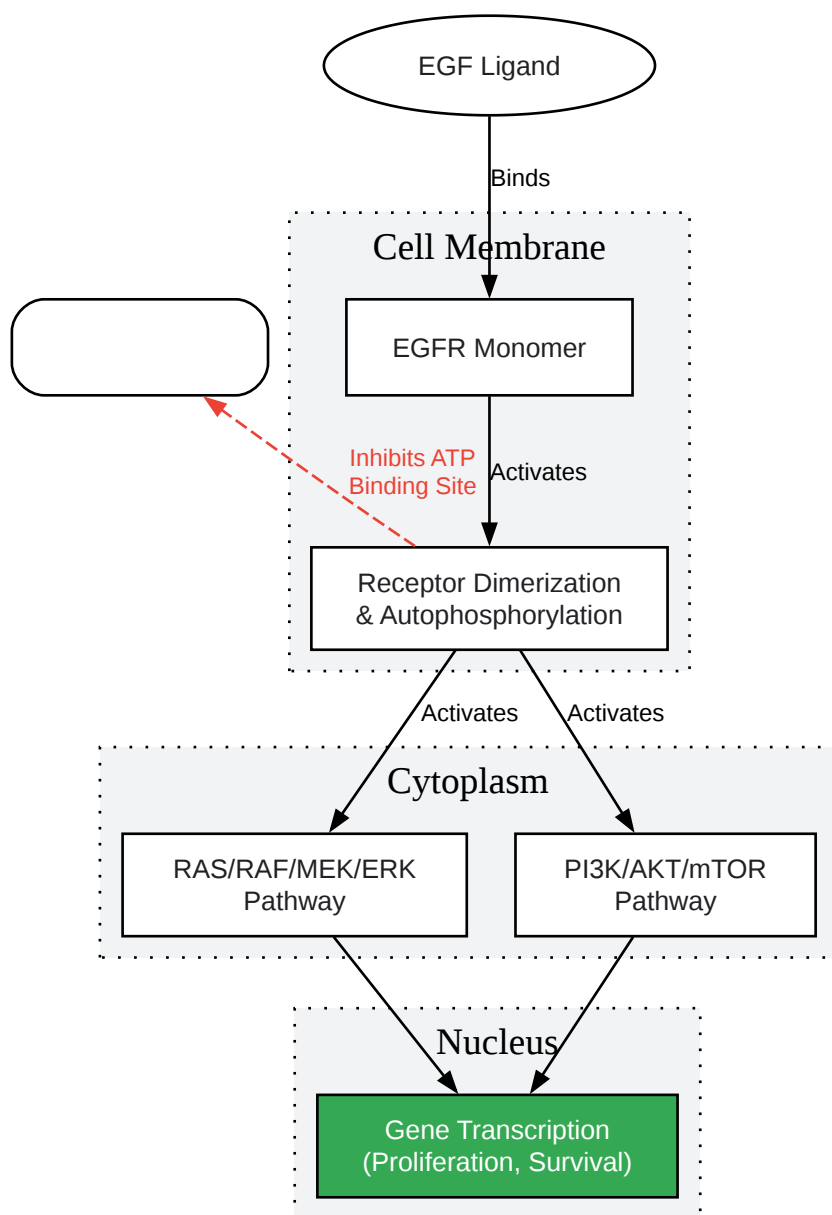
A2: Like many kinase inhibitors, **EGFR-IN-145** is a hydrophobic molecule.[\[3\]](#) Its low solubility in aqueous solutions is the primary reason for precipitation.[\[3\]](#) Precipitation typically occurs when the final concentration of the inhibitor in your cell culture medium or assay buffer exceeds its maximum solubility limit in that specific aqueous environment. This is a common issue when diluting a high-concentration DMSO stock into an aqueous medium.[\[4\]](#)

Q3: My EGFR-IN-145 precipitated upon dilution into my assay buffer. How can I fix this?

A3: This is a common issue that can lead to inaccurate and highly variable experimental results.^{[4][5]} A systematic approach is necessary to ensure the compound remains in solution. The following workflow and troubleshooting guide can help you address this.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. benchchem.com [benchchem.com]
- 3. benchchem.com [benchchem.com]
- 4. benchchem.com [benchchem.com]
- 5. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [EGFR-IN-145 solubility issues in aqueous buffer]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2449277#egfr-in-145-solubility-issues-in-aqueous-buffer]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com